Introduction: The Significance of Dinitrodurene

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Compound of Interest

Compound Name:	*Dinitrodurene*
CAS No.:	*5465-13-4*
Cat. No.:	*B1582519*

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Dinitrodurene (3,6-dinitro-1,2,4,5-tetramethylbenzene) is a highly symmetric nitroaromatic compound derived from durene (1,2,4,5-tetramethylbenzene). Historically, its synthesis has been of interest primarily as a key intermediate in the production of other valuable chemicals. For instance, **dinitrodurene** serves as a precursor to duroquinone, a compound utilized in various organic syntheses.[1] The starting material, durene, is a component of coal tar and is notable for its high molecular symmetry, which imparts an unusually high melting point (79.2 °C) compared to its isomers.[1] This inherent symmetry extends to **dinitrodurene**, influencing its physical properties and purification methods. This guide provides a detailed examination of the classical and alternative historical methods for the synthesis of **dinitrodurene**, focusing on the underlying chemical principles, experimental causality, and detailed protocols for the modern researcher.

Chapter 1: The Classical Approach: Direct Nitration with Mixed Acid

The most traditional and straightforward method for synthesizing **dinitrodurene** is the direct electrophilic nitration of durene using a mixture of concentrated nitric acid and sulfuric acid. This method, referenced in literature as early as 1926, leverages the high nucleophilicity of the durene ring, which is comparable to that of phenol.[1][2]

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Mechanism and Rationale

The reaction proceeds via a classic electrophilic aromatic substitution (SEAr) mechanism. The key to this process is the in-situ generation of the highly electrophilic nitronium ion (NO_2^+).

- Generation of the Electrophile: Concentrated sulfuric acid, being a stronger acid than nitric acid, protonates the nitric acid molecule.[3] This is followed by the loss of a water molecule to form the linear and highly reactive nitronium ion. The use of "mixed acid" is crucial because it generates a high concentration of the necessary electrophile.[3]
- Electrophilic Attack: The electron-rich durene ring, activated by four electron-donating methyl groups, acts as a nucleophile, attacking the nitronium ion. This attack forms a resonance-stabilized carbocation intermediate known as a sigma complex or arenium ion.
- Re-aromatization: A weak base, typically the bisulfate ion (HSO_4^-) or a water molecule, abstracts a proton from the carbon atom bearing the new nitro group, restoring the aromaticity of the ring and yielding mononitrodurene.
- Second Nitration: The first nitro group is deactivating; however, the four activating methyl groups ensure that the ring remains sufficiently reactive to undergo a second nitration. The second nitronium ion is directed to the only other available position on the ring (position 6), leading to the highly symmetric 3,6-**dinitrodurene**.

Experimental Protocol: Mixed Acid Nitration

The following protocol is a representative synthesis based on classical methods.

Materials:

- Durene (1,2,4,5-tetramethylbenzene)
- Concentrated Sulfuric Acid (98%)
- Fuming Nitric Acid (d=1.5)
- Ice
- Ethanol or Glacial Acetic Acid (for recrystallization)

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Procedure:

- In a flask equipped with a stirrer and placed in an ice-water bath, slowly add 10 g of durene to 50 mL of concentrated sulfuric acid. Stir until all the durene has dissolved.
- Cool the mixture to 0-5 °C.
- Slowly add 15 mL of fuming nitric acid dropwise to the stirred solution. The rate of addition should be controlled to maintain the temperature below 10 °C to minimize side reactions.
- After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours.
- Carefully pour the reaction mixture onto a large amount of crushed ice (approx. 400 g) with stirring.
- The crude **dinitrodurene** will precipitate as a solid. Collect the solid by vacuum filtration and wash it thoroughly with cold water until the washings are neutral.
- Purify the crude product by recrystallization from ethanol or glacial acetic acid to yield pale yellow crystals.[4]

Quantitative Data

Parameter	Value	Source
Starting Material	Durene (1,2,4,5-tetramethylbenzene)	[1]
Nitrating Agent	HNO_3 / H_2SO_4 (Mixed Acid)	[3]
Product	3,6-Dinitrodurene	[2]
Melting Point	210-214 °C	[5]
Appearance	White to light yellow powder/crystals	[5]
Molecular Formula	$C_{10}H_{12}N_2O_4$	[5]

Process Visualization

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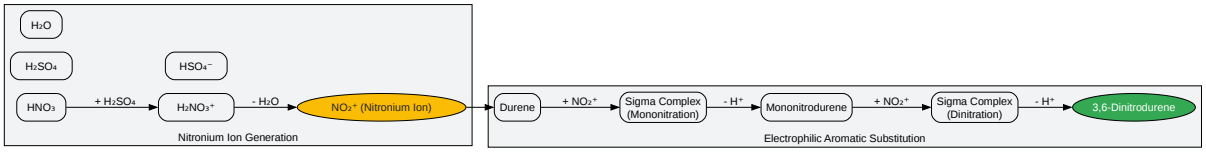


Figure 1: Mixed Acid Nitration of Durene

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Caption: Mechanism for the synthesis of **dinitrodurene** via mixed acid.

Chapter 2: Alternative Nitration in Acetic Anhydride

An important alternative to the classical mixed-acid method involves the nitration of durene in non-acidic, aprotic solvents like acetic anhydride. This approach can lead to different mechanistic pathways and product distributions, offering valuable insights into the subtleties of electrophilic substitution on highly alkylated benzenes.[6]

Mechanism: The Role of ipso-Attack and Adduct Formation

When nitration is performed at low temperatures (e.g., below -50 °C) in acetic anhydride, the nitrating species is typically acetyl nitrate, formed from nitric acid and acetic anhydride. The reaction mechanism deviates significantly from the simple SEAr pathway.[6]

- ipso-Attack: The nitronium ion can attack a carbon atom that is already substituted—in this case, one of the methyl-bearing carbons. This is known as ipso-attack. In durene, all four substituted positions are identical, simplifying the potential outcomes.[6]

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- Cation Trapping: The resulting ipso-arenium ion is a carbocation that can be "trapped" by a nucleophile present in the medium. In this system, the acetate ion (AcO^-) acts as the nucleophile, attacking the cation to form a neutral, non-aromatic diene adduct (an acetoxynitro adduct).[6]
- Side Products: Other nucleophiles, such as nitrite (formed from nitrous acid impurities), can also trap the cation, leading to nitritonitro adducts. Furthermore, side-chain reactions can occur, yielding products like 2,4,5-trimethylbenzyl nitrate.[6]
- Rearomatization: These adducts are often unstable and can rearomatize upon work-up or with changes in acidity, potentially leading to the expected nitroarene, but also to other products like aryl acetates or benzylic derivatives.[6]

This method is significant because it demonstrates that the nitration of activated rings is not always a straightforward substitution and can involve complex intermediate pathways.

Experimental Protocol: Nitration in Acetic Anhydride

The following is a representative protocol based on the work of Fischer and Wright.[6]

Materials:

- Durene
- Acetic Anhydride
- Nitric Acid (70%)
- Methylene Chloride (solvent)
- Ether
- Saturated Sodium Bicarbonate solution

Procedure:

- Prepare a solution of durene in a mixture of acetic anhydride and methylene chloride.

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- Cool the solution to -55 °C in a suitable cooling bath (e.g., dry ice/acetone).
- Slowly add a pre-cooled solution of nitric acid in acetic anhydride to the durene solution with vigorous stirring, maintaining the temperature below -50 °C.
- After the addition, stir the mixture for an additional 60-90 minutes at this temperature.
- Pour the cold reaction mixture into a separation funnel containing cold ether and a layer of saturated sodium bicarbonate solution.
- Shake the mixture, releasing pressure frequently. Separate the organic layer, wash with more bicarbonate solution, then with water, and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure at low temperature to obtain the crude product mixture, which may contain the acetoxynitro adduct, nitritonitro adduct, and side-chain nitration products in addition to **dinitrodurene**.[6] Separation would typically require chromatography.

Process Visualization

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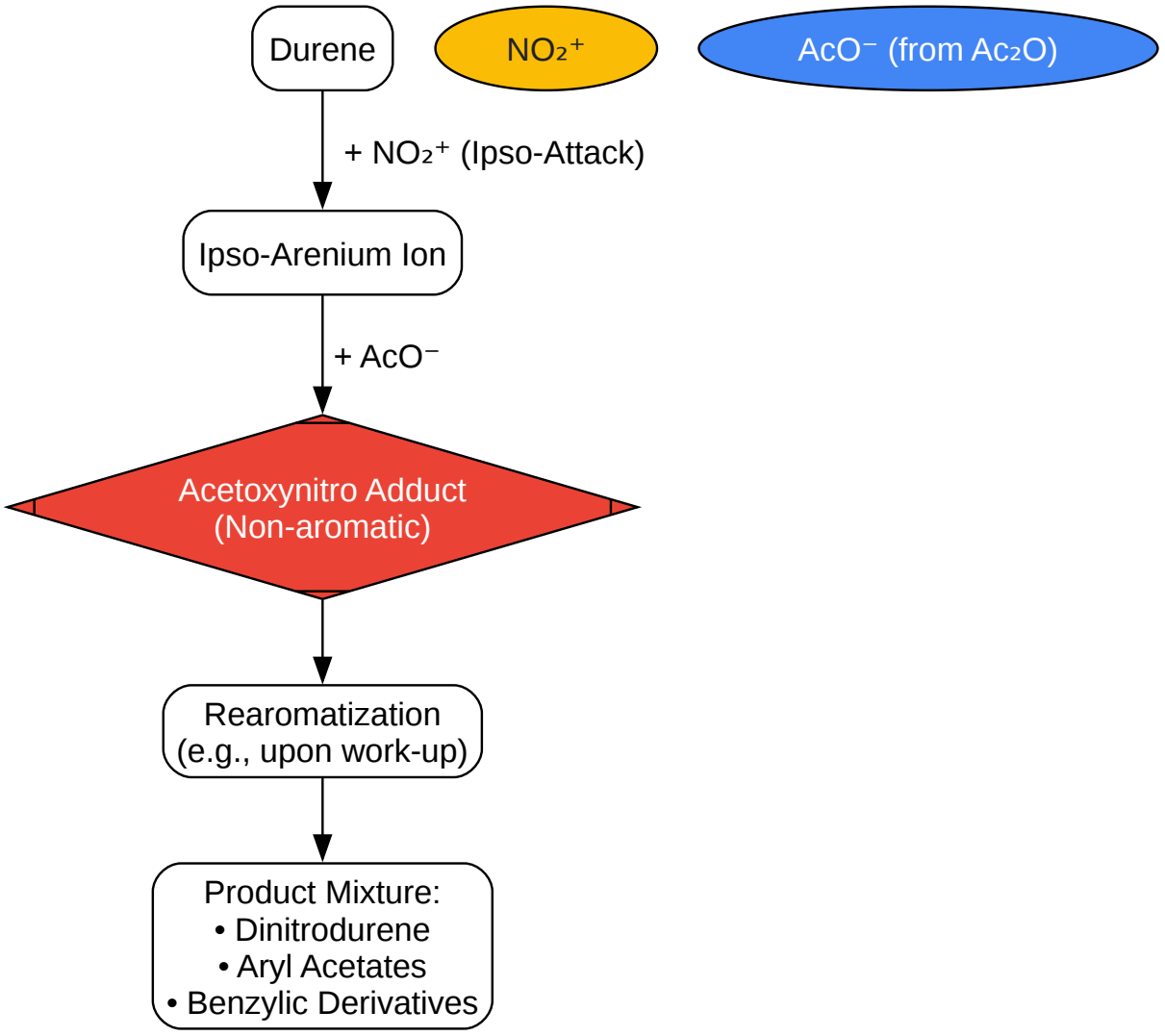


Figure 2: Ipso-Attack Pathway in Acetic Anhydride

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Caption: Formation of adducts via ipso-attack during nitration.

Chapter 3: Purification and Characterization

Independent of the synthetic route, the isolation and characterization of **dinitrodurene** are critical steps.

Purification

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The high symmetry of the **dinitrodurene** molecule results in a stable crystal lattice and a high melting point (210-214 °C).[2][5] This property makes recrystallization a highly effective method for purification.

- Solvent Selection: Solvents like ethanol or glacial acetic acid are commonly used. The crude product is dissolved in a minimum amount of the hot solvent, and the solution is then allowed to cool slowly. The **dinitrodurene** crystallizes out, leaving impurities behind in the mother liquor.
- Washing: The collected crystals should be washed with a small amount of cold solvent to remove any residual mother liquor.

Characterization

Several analytical techniques are used to confirm the identity and purity of the synthesized **dinitrodurene**.

- Melting Point: A sharp melting point in the range of 210-214 °C is a strong indicator of purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Due to the D_2h point group symmetry of the molecule, the ^1H NMR spectrum is exceptionally simple, showing only two singlets: one for the two equivalent aromatic protons and one for the twelve equivalent methyl protons.[2]
- X-ray Crystallography: This technique provides definitive proof of the molecular structure and has been used to characterize the crystal packing of **dinitrodurene**.[2]
- Mass Spectrometry (MS): MS can be used to confirm the molecular weight of the compound (224.22 g/mol).[5]

Conclusion

The historical synthesis of **dinitrodurene** offers a compelling case study in electrophilic aromatic substitution. The classical mixed-acid nitration remains a robust and straightforward method, relying on the generation of the potent nitronium ion to overcome the deactivating effect of the first nitro group. In contrast, alternative methods, such as nitration in acetic anhydride, reveal a more complex mechanistic landscape involving ipso-attack and the formation of non-aromatic adducts. Understanding these different pathways provides

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researchers with a deeper appreciation for the factors that control reactivity and product distribution in the nitration of highly substituted aromatic compounds. The well-defined physical properties of **dinitrodurene**, stemming from its high symmetry, facilitate its purification and characterization, making it an excellent example for both preparative and pedagogical studies in organic chemistry.

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